

Minimizing cable-induced noise in AC915 accelerometer setups.

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Compound of Interest

Compound Name: AC915

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Technical Support Center: AC915 Accelerometer Series

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on minimizing cable-induced noise in **AC915** accelerometer setups.

Troubleshooting Guides

This section offers step-by-step instructions to identify and resolve common noise issues encountered during experimental setups.

Issue: High-frequency noise or "hiss" in the output signal.

Possible Cause: Electromagnetic Interference (EMI) or Radio Frequency Interference (RFI).

Troubleshooting Steps:

- Inspect Cable Shielding:
 - Ensure you are using a high-quality, shielded cable. For the **AC915**, a two-conductor shielded cable is recommended over a coaxial cable to provide better immunity to electric fields.[\[1\]](#)

- Check the cable for any signs of damage, such as cuts or abrasions, that could compromise the shield's integrity.
- Verify Proper Grounding of the Shield:
 - The cable shield should be grounded at one end only, typically at the instrumentation or signal conditioner end.[\[2\]](#)[\[3\]](#)[\[4\]](#) Grounding at both ends can create a ground loop.
 - Ensure a solid connection to the ground. A floating shield offers no protection against EMI.[\[5\]](#)
- Cable Routing:
 - Route accelerometer cables away from power cables, electric motors, fluorescent light ballasts, and other potential sources of EMI.[\[3\]](#)[\[6\]](#)[\[7\]](#)
 - If crossing power lines is unavoidable, do so at a 90-degree angle to minimize inductive coupling.[\[3\]](#)[\[8\]](#)
 - Keep cable lengths as short as possible.[\[6\]](#)
- Test for EMI:
 - Observe the signal with potential EMI sources turned on and then off to see if the noise level changes.
 - If the noise varies when you move the cable, it is likely picking up EMI.[\[2\]](#)

Issue: Low-frequency noise, "hum," or signals at 50/60 Hz and its harmonics.

Possible Cause: Ground Loops.

Troubleshooting Steps:

- Check for Multiple Ground Points:

- A ground loop occurs when there are multiple paths to the ground, creating a loop that can act as an antenna for stray magnetic fields.[\[7\]](#)[\[9\]](#)
- The **AC915** accelerometer should be grounded at a single point.
- Implement Single-Point Grounding:
 - The recommended practice is to ground the system at the signal conditioner.[\[6\]](#)
 - If the **AC915** is mounted directly to a grounded structure, this can create a second ground point.
- Isolate the Accelerometer:
 - Use an isolated mounting stud or pad to electrically isolate the accelerometer from the test structure.[\[6\]](#)[\[9\]](#) This breaks the ground loop.
- Ground Loop Diagnostic Test:
 - Temporarily unground the cable shield at the instrumentation end. If the hum disappears, a ground loop is the likely cause.
 - If using a battery-powered data acquisition system, disconnecting it from the mains power can also help identify a ground loop. If the noise vanishes, a ground loop is present.[\[9\]](#)

Issue: Spurious, high-amplitude spikes in the signal, especially when the cable is moved.

Possible Cause: Triboelectric Noise.

Troubleshooting Steps:

- Secure the Cable:
 - Triboelectric noise is generated by the mechanical motion of the cable, causing friction between the conductor, dielectric, and shield.[\[10\]](#)

- Use cable clamps, tape, or adhesive to secure the cable to the structure, especially near the accelerometer. This minimizes cable whip and relative motion.
- Use Low-Noise Cables:
 - For highly sensitive measurements, use cables specifically designed to be "low-noise." These cables often incorporate a conductive layer, like graphite, to dissipate static charges generated by friction.[\[10\]](#)
- Diagnostic Test:
 - Gently tap or wiggle the accelerometer cable while observing the output. A significant increase in noise spikes indicates a triboelectric issue.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of cable-induced noise in my **AC915** accelerometer setup?

A1: The three main sources of cable-induced noise are:

- Electromagnetic Interference (EMI): Noise coupled from nearby power lines, motors, or other electronic devices.[\[1\]](#)[\[11\]](#)
- Ground Loops: Low-frequency hum caused by multiple ground points in your measurement system.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Triboelectric Noise: Spurious signals generated by the mechanical motion and flexing of the cable itself.[\[10\]](#)

Q2: I see a strong 60 Hz signal in my data. What is the most likely cause?

A2: A predominant 60 Hz (or 50 Hz in some regions) signal is a classic symptom of a ground loop or EMI from AC power lines.[\[3\]](#)[\[9\]](#) Follow the troubleshooting steps for ground loops and EMI to resolve this.

Q3: How does cable length affect noise?

A3: Longer cables are more susceptible to noise. They have a larger surface area to act as an antenna for EMI and can increase the capacitive load on the sensor's output, which can, in some cases, affect the high-frequency response.[\[2\]](#) It is always best to use the shortest cable practical for your setup.[\[6\]](#)

Q4: Can the type of cable I use make a difference?

A4: Absolutely. For the **AC915**, a shielded, twisted-pair cable is often recommended for industrial environments as it provides good immunity to EMI.[\[3\]](#) For applications sensitive to motion-induced noise, a specialized "low-noise" cable with internal graphite lubrication can significantly reduce the triboelectric effect.

Q5: What are the specifications of the **AC915** accelerometer?

A5: The **AC915** is a 100 mV/g piezoelectric accelerometer. Key specifications are summarized in the table below.[\[12\]](#)[\[13\]](#)

Data Presentation

Table 1: **AC915** Accelerometer Specifications

Specification	Value
Sensitivity ($\pm 10\%$)	100 mV/g
Frequency Response ($\pm 3\text{dB}$)	0.5 - 15,000 Hz
Dynamic Range	± 50 g, peak
Voltage Source (IEPE)	18-28 VDC
Constant Current Excitation	2-10 mA
Spectral Noise @ 10 Hz	30 $\mu\text{g}/\sqrt{\text{Hz}}$
Spectral Noise @ 100 Hz	19 $\mu\text{g}/\sqrt{\text{Hz}}$
Spectral Noise @ 1000 Hz	15 $\mu\text{g}/\sqrt{\text{Hz}}$
Sensing Element	PZT Ceramic
Case Isolation	$>10^8$ ohm

Source: **AC915** Series Datasheet[13]

Table 2: Qualitative Comparison of Noise Reduction Techniques

Technique	Primary Noise Source Targeted	Ease of Implementation	Effectiveness
Use Shielded Cables	EMI/RFI	High	High
Single-Point Grounding	Ground Loops	Medium	Very High
Cable Immobilization	Triboelectric Noise	High	High
Use Low-Noise Cables	Triboelectric Noise	High	Very High
Proper Cable Routing	EMI/RFI	Medium	Medium
Use Isolated Mounts	Ground Loops	Medium	Very High

Experimental Protocols

Protocol 1: Ground Loop Identification

Objective: To determine if a ground loop is the source of noise in the accelerometer signal.

Methodology:

- **Baseline Measurement:** With the system running, capture a baseline noise measurement from the **AC915** accelerometer. Observe the frequency spectrum for a prominent peak at the AC line frequency (50 or 60 Hz) and its harmonics.
- **Isolate the Data Acquisition System:** If your data acquisition (DAQ) system is powered by an AC outlet, disconnect it and run it on battery power if possible.
- **Acquire Test Measurement:** Capture a new measurement.
- **Analysis:** Compare the test measurement to the baseline. A significant reduction or elimination of the 50/60 Hz peak indicates that a ground loop was present through the power

system.

- Alternative Test (if battery power is not an option): Use an isolated mounting base for the accelerometer. If the noise is reduced, this confirms a ground loop through the sensor's mounting.

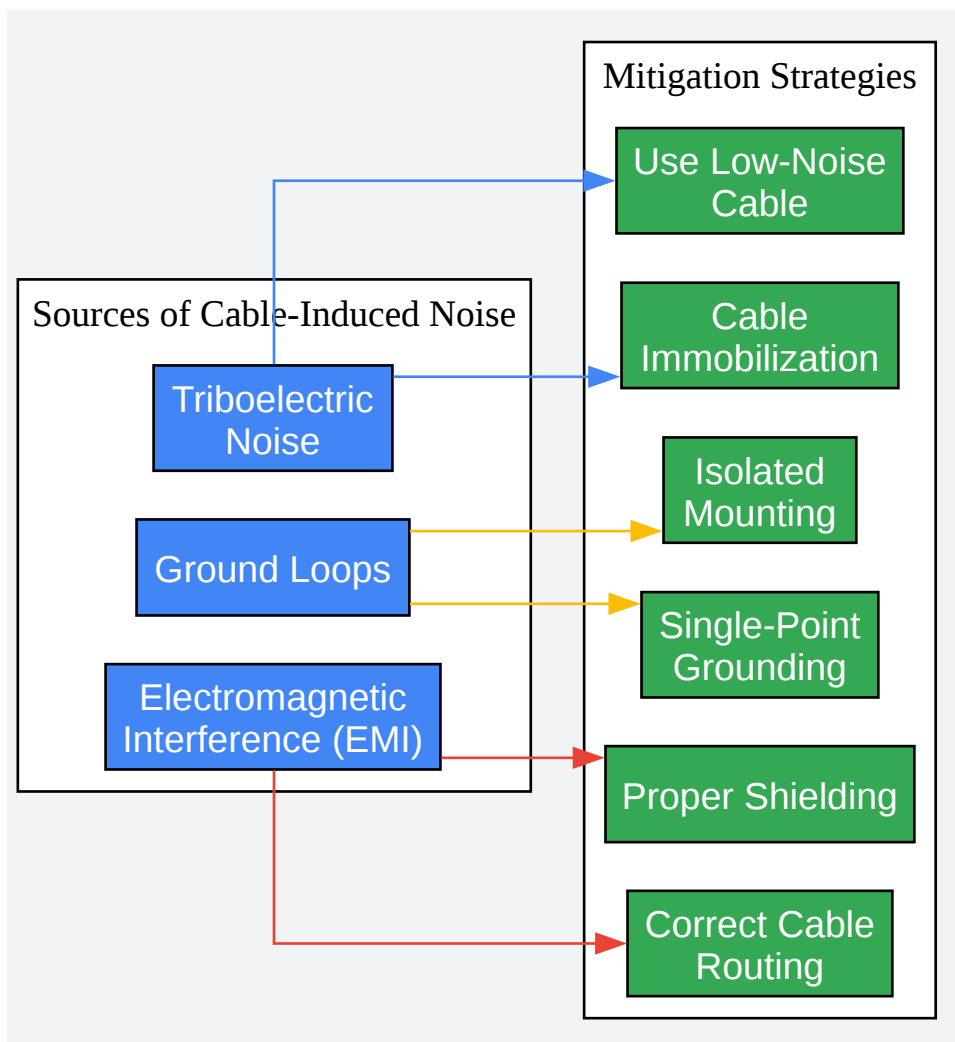
Protocol 2: Cable Motion (Triboelectric) Noise Test

Objective: To identify noise generated by cable movement.

Methodology:

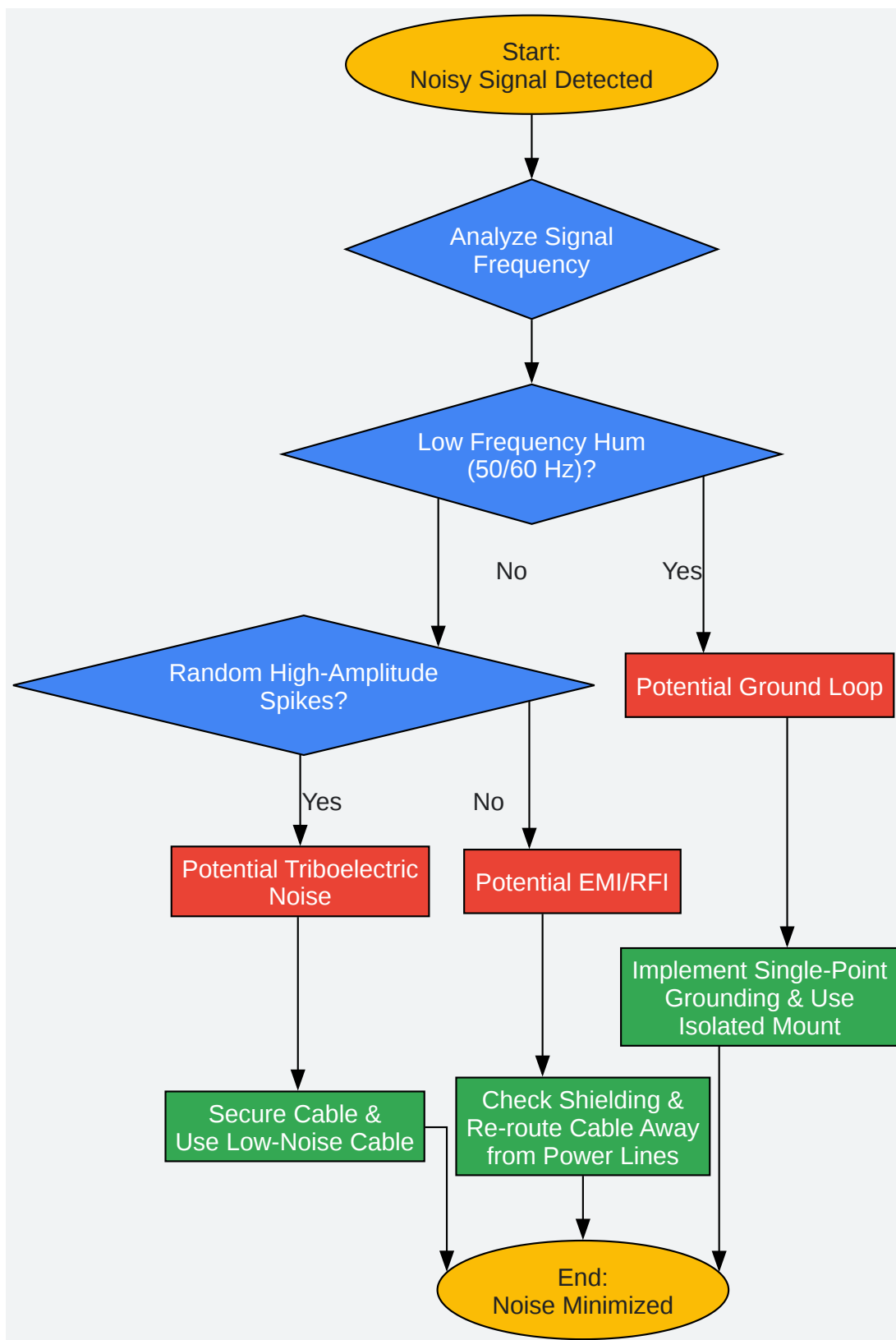
- Secure the Accelerometer: Ensure the **AC915** is securely mounted to a stationary, non-vibrating surface.
- Baseline Measurement: Record the output signal for 10-20 seconds without disturbing the cable.
- Induce Cable Motion: Gently tap or flex the accelerometer cable along its length, starting near the sensor and moving towards the instrumentation.
- Acquire Test Measurement: Record the signal while inducing motion.
- Analysis: Compare the test measurement to the baseline. The presence of large, random voltage spikes that correlate with the cable movement confirms a triboelectric noise problem.

Visualizations



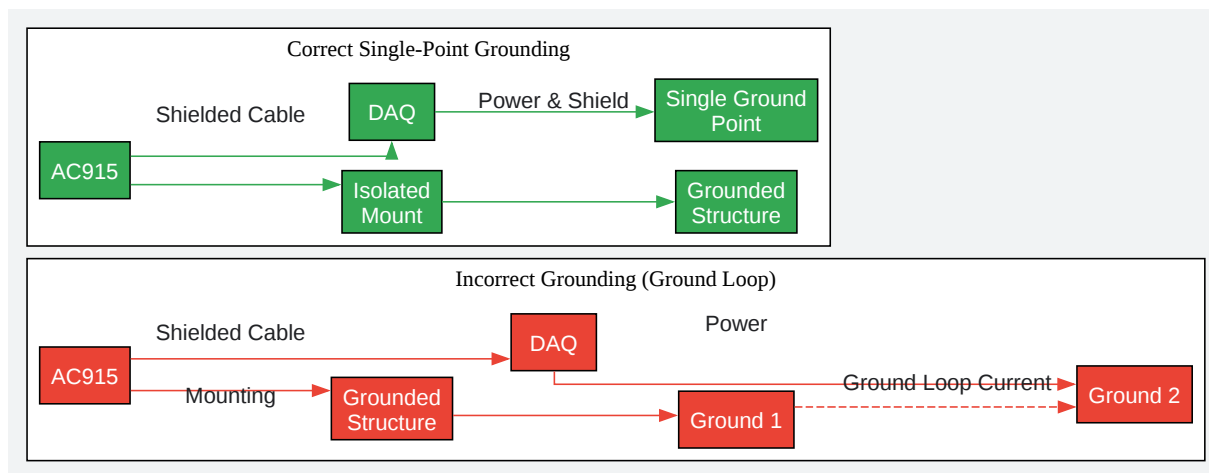
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Noise sources and their primary mitigation strategies.



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A logical workflow for troubleshooting accelerometer noise.



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Comparison of incorrect and correct grounding schemes.

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